

WIC1 not dissolving in DMSO solution

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Compound of Interest

Compound Name: WIC1
Cat. No.: B15542475

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WIC1 Technical Support Center

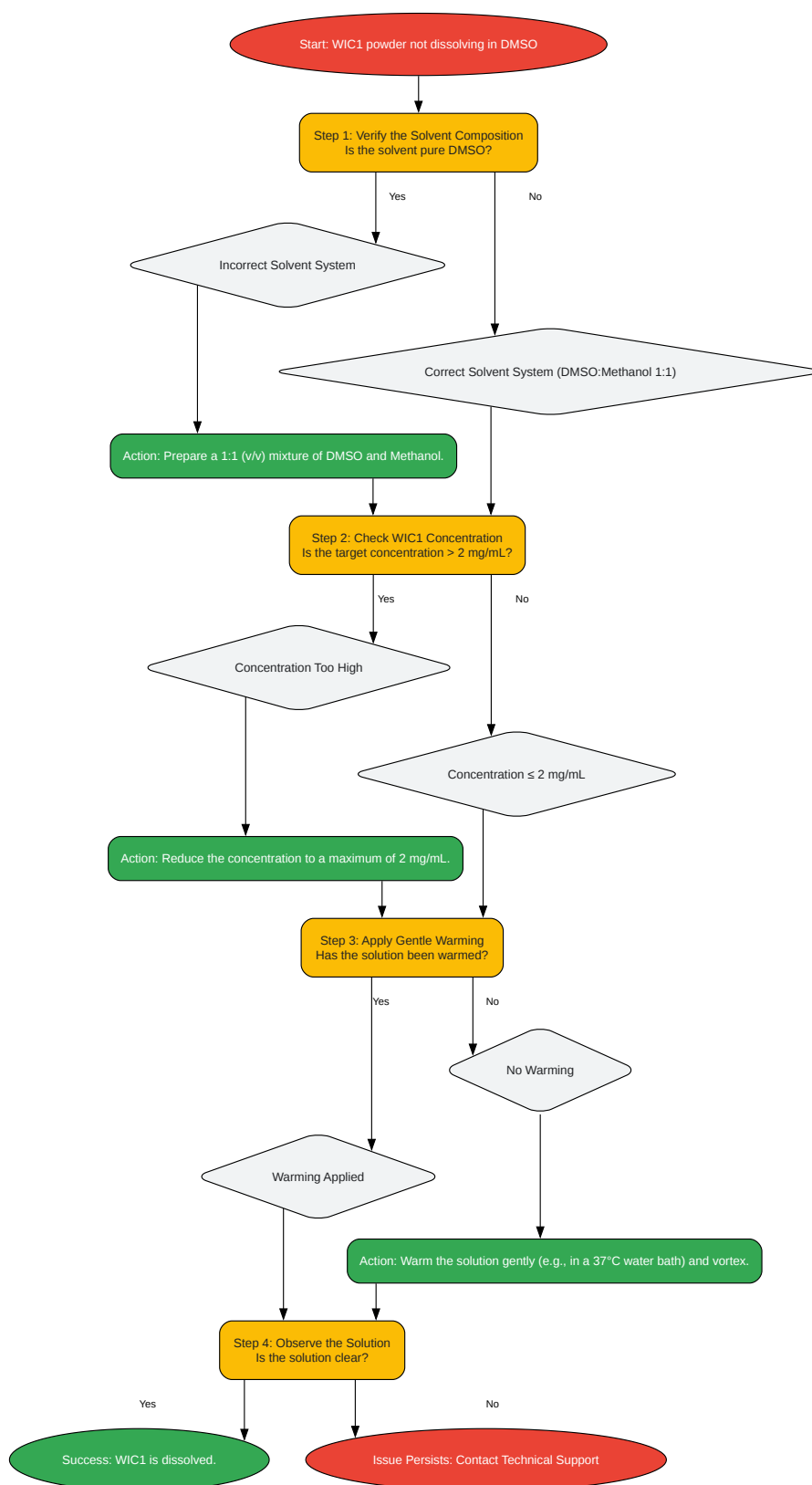
Welcome to the technical support center for **WIC1**. This resource is designed to assist researchers, scientists, and drug development professionals in successfully utilizing **WIC1** in their experiments. Below you will find troubleshooting guides and frequently asked questions to address common issues, particularly concerning its dissolution in DMSO.

Troubleshooting Guide: WIC1 Dissolution in DMSO

Issue: Difficulty dissolving **WIC1** powder in a DMSO solution.

This guide provides a step-by-step approach to troubleshoot and resolve common solubility issues with **WIC1**.

Potential Cause & Solution Workflow



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Caption: Troubleshooting workflow for dissolving **WIC1**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **WIC1**?

A1: The recommended solvent for **WIC1** is a 1:1 mixture of DMSO and methanol.[1] **WIC1** has a documented solubility of 2 mg/mL in this specific solvent mixture.[1] Using pure DMSO may result in incomplete dissolution.

Q2: I'm still having trouble dissolving **WIC1** even in the recommended solvent. What should I do?

A2: It is recommended to gently warm the solution to aid dissolution.[1] You can use a water bath set to a temperature such as 37°C. Intermittent vortexing or sonication can also help to break up any clumps of the powder and facilitate solubilization.

Q3: What is the maximum concentration at which I can dissolve **WIC1**?

A3: The maximum documented concentration for a clear solution is 2 mg/mL in a 1:1 DMSO:methanol mixture.[1] Attempting to prepare stock solutions at a higher concentration may lead to precipitation.

Q4: What is the appearance of **WIC1** powder?

A4: **WIC1** is a yellow to brown powder.[1]

Q5: What is the mechanism of action of **WIC1**?

A5: **WIC1** is a potent inhibitor of the Wnt/ β -catenin signaling pathway.[1] It has been shown to suppress the phosphorylation of β -catenin at Y489 and reduce the expression of TP63.[1]

Data Presentation

WIC1 Properties

Property	Value	Reference
Molecular Weight	377.44 g/mol	[1]
Appearance	Yellow to brown powder	[1]
Solubility	2 mg/mL in DMSO:Methanol (1:1), with warming	[1]
Purity	≥98% (HPLC)	[1]
Storage Temperature	-10 to -25°C	[1]

Experimental Protocols

Protocol 1: Preparation of a 2 mg/mL **WIC1** Stock Solution

This protocol details the steps for preparing a 2 mg/mL stock solution of **WIC1**.

Materials:

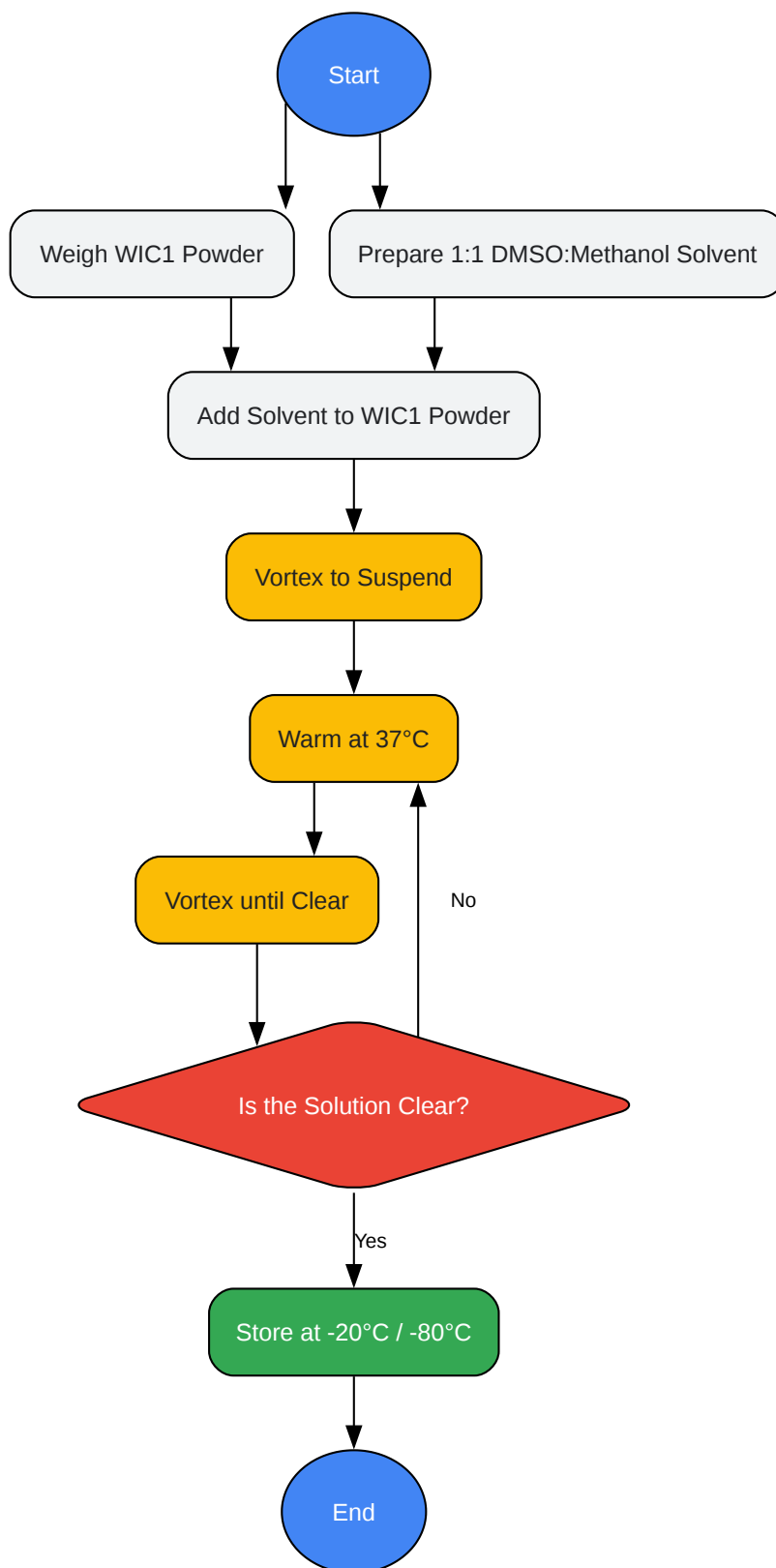
- **WIC1** powder
- Anhydrous DMSO
- Anhydrous Methanol
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or heat block (set to 37°C)

Procedure:

- **Solvent Preparation:** Prepare a 1:1 (v/v) mixture of DMSO and methanol. For example, mix 500 µL of DMSO with 500 µL of methanol.
- **Weighing **WIC1**:** Weigh out the desired amount of **WIC1** powder. For a 1 mL stock solution at 2 mg/mL, weigh 2 mg of **WIC1**.

- Initial Mixing: Add the **WIC1** powder to a sterile microcentrifuge tube. Add the 1:1 DMSO:methanol solvent mixture to the tube.
- Vortexing: Vortex the tube for 1-2 minutes to create a suspension.
- Warming: Place the tube in a 37°C water bath or heat block for 5-10 minutes to facilitate dissolution.
- Final Vortexing: After warming, vortex the tube again for 1-2 minutes until the solution is clear.
- Storage: Store the stock solution at -20°C or -80°C for long-term storage.

Experimental Workflow for **WIC1** Solution Preparation



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Caption: Workflow for preparing a **WIC1** stock solution.

Signaling Pathway

Simplified Wnt/ β -catenin Signaling Pathway and Inhibition by **WIC1**

WIC1 acts as an inhibitor of the canonical Wnt signaling pathway. In the absence of a Wnt ligand, β -catenin is phosphorylated by a destruction complex (containing APC, Axin, GSK3 β , and CK1 α), leading to its ubiquitination and proteasomal degradation. Upon Wnt binding to its receptor complex (Frizzled and LRP5/6), the destruction complex is inactivated, allowing β -catenin to accumulate in the cytoplasm and translocate to the nucleus. In the nucleus, it binds to TCF/LEF transcription factors to activate the expression of target genes. **WIC1** interferes with this process.

Caption: Simplified Wnt/ β -catenin signaling pathway and the inhibitory action of **WIC1**.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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